

Purification Methods for High-Purity Trimethylaluminum (TMA)

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

Cat. No.: S1502603

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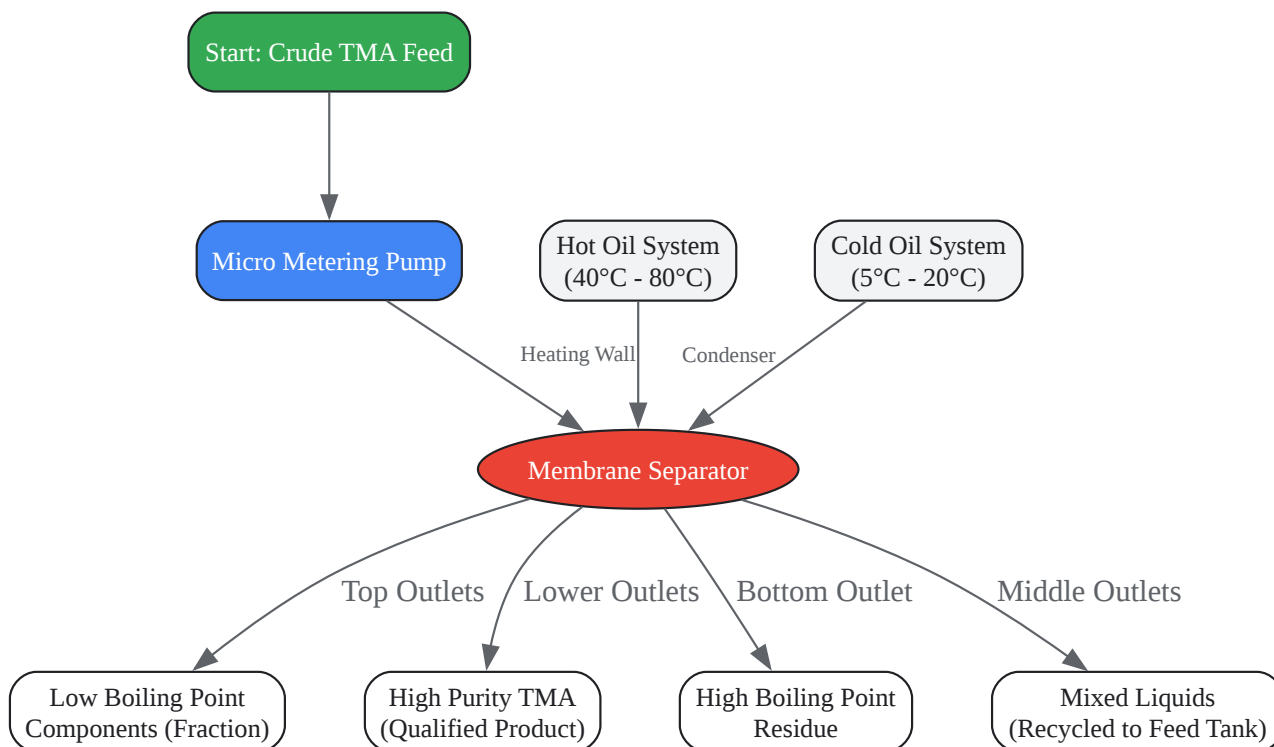
The following table summarizes two key industrial purification methods for achieving high-purity trimethylaluminum, which is critical for semiconductor and LED manufacturing [1] [2].

Method	Key Principle	Process Description	Key Features & Outcomes
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| **Distillation with Metallic Sodium** [1] | Chemical treatment + distillation | Adding high-purity sodium to crude TMA, followed by distillation to separate impurities [1] | - **Key Reagent:** Metallic sodium (2-5 parts per 100 parts TMA) [1]

- **Key Step:** Distillation with low recovery rate ($\leq 50-70\%$) to isolate pure fraction [1]
- **Outcome:** Reduces organosilicon (<0.5 ppm), chlorine (<20 ppm), hydrocarbon components (<1000 ppm), and various metals [1] | | **Continuous Membrane Separation** [2] | Gravity-driven thin-film separation | Using a vertical membrane separator where liquid flows down a heated wall, forming a thin film for continuous separation [2] | - **Apparatus:** Vertical membrane separator with internal condenser/external heater [2]
- **Process:** Continuous, not batch [2]
- **Control:** Precise temperature control (hot oil $40-80^{\circ}\text{C}$, cold oil $5-20^{\circ}\text{C}$) [2]
- **Output:** Multiple outlets for different purity fractions and residue [2] |

This workflow generalizes the membrane separation process into key stages:



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Critical Handling and Safety Considerations

The methods described above exist because organoaluminum compounds like TMA are **pyrophoric**—they ignite spontaneously upon contact with air [3]. Any purification process must be designed with this in mind.

- **Required Environment:** Purification must be conducted in fully washed and dried facilities under a high-purity inert atmosphere (e.g., nitrogen, argon) and in equipment capable of withstanding pressure from high vacuum to 1.1 MPa [1].
- **Safety Focus:** The driving force behind developing continuous purification methods, like the membrane separator, is to reduce the large liquid holdup and high risk associated with batch processes for such dangerous chemicals [2].

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